

Essential Safety and Operational Guide for Handling N1,N11-Diethylnorspermine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N1,N11-Diethylnorspermine

Cat. No.: B1677607

[Get Quote](#)

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **N1,N11-Diethylnorspermine**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Key Safety Information

While **N1,N11-Diethylnorspermine** tetrahydrochloride is not classified as hazardous under standard regulations, it is crucial to note that its acute toxicity is not fully known.^[1] Therefore, handling should proceed with caution, adhering to good industrial hygiene and safety practices.

[1]

Safety Data Summary: N1,N11-Diethylnorspermine Tetrahydrochloride

Chemical Name	N1,N11-Diethylnorspermine tetrahydrochloride
CAS Number	156886-85-0[1][2]
Molecular Weight	390.27 g/mol [3]
Appearance	Powder
Stability	Stable under recommended storage conditions. [1]
Incompatibilities	Strong oxidizing agents. Avoid extremes of temperature and direct sunlight.[1]
Hazardous Decomposition Products	Carbon oxides, Nitrogen oxides (NOx).[1]

Operational Plan for Safe Handling

1. Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the powdered form to minimize inhalation risk.

2. Personal Protective Equipment (PPE):

- Eye Protection: Always wear safety glasses with side shields.[4] For tasks with a higher risk of splashing, use chemical safety goggles.[4][5]
- Hand Protection: Wear disposable nitrile gloves as a minimum.[4] If direct contact is likely, consider double-gloving. Change gloves immediately if they become contaminated.
- Body Protection: A standard laboratory coat is required to protect skin and clothing.[4]
- Respiratory Protection: If working outside of a fume hood where dust may be generated, use a NIOSH-approved respirator. Respiratory protection must be in accordance with local regulations.[1]

3. Handling Procedures:

- Before use, ensure all necessary PPE is donned correctly.
- Handle the compound in a designated area, away from incompatible materials like strong oxidizing agents.[1]
- When preparing solutions, add the solid to the solvent slowly to avoid splashing. **N1,N11-Diethylnorspermine** tetrahydrochloride is soluble in water at 40 mg/mL (sonication is recommended).[6]
- Avoid creating dust when handling the powdered form.[1]
- After handling, wash hands thoroughly with soap and water.

4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water.
- Skin Contact: Wash the affected area with soap and water.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1]
- Ingestion: Clean the mouth with water. Never give anything by mouth to an unconscious person.[1]
- In all cases of exposure, consult a physician if necessary.[1]

Disposal Plan

1. Waste Collection:

- Collect all waste containing **N1,N11-Diethylnorspermine**, including unused material, contaminated consumables (e.g., gloves, weighing paper), and empty containers, in a clearly labeled, sealed container.

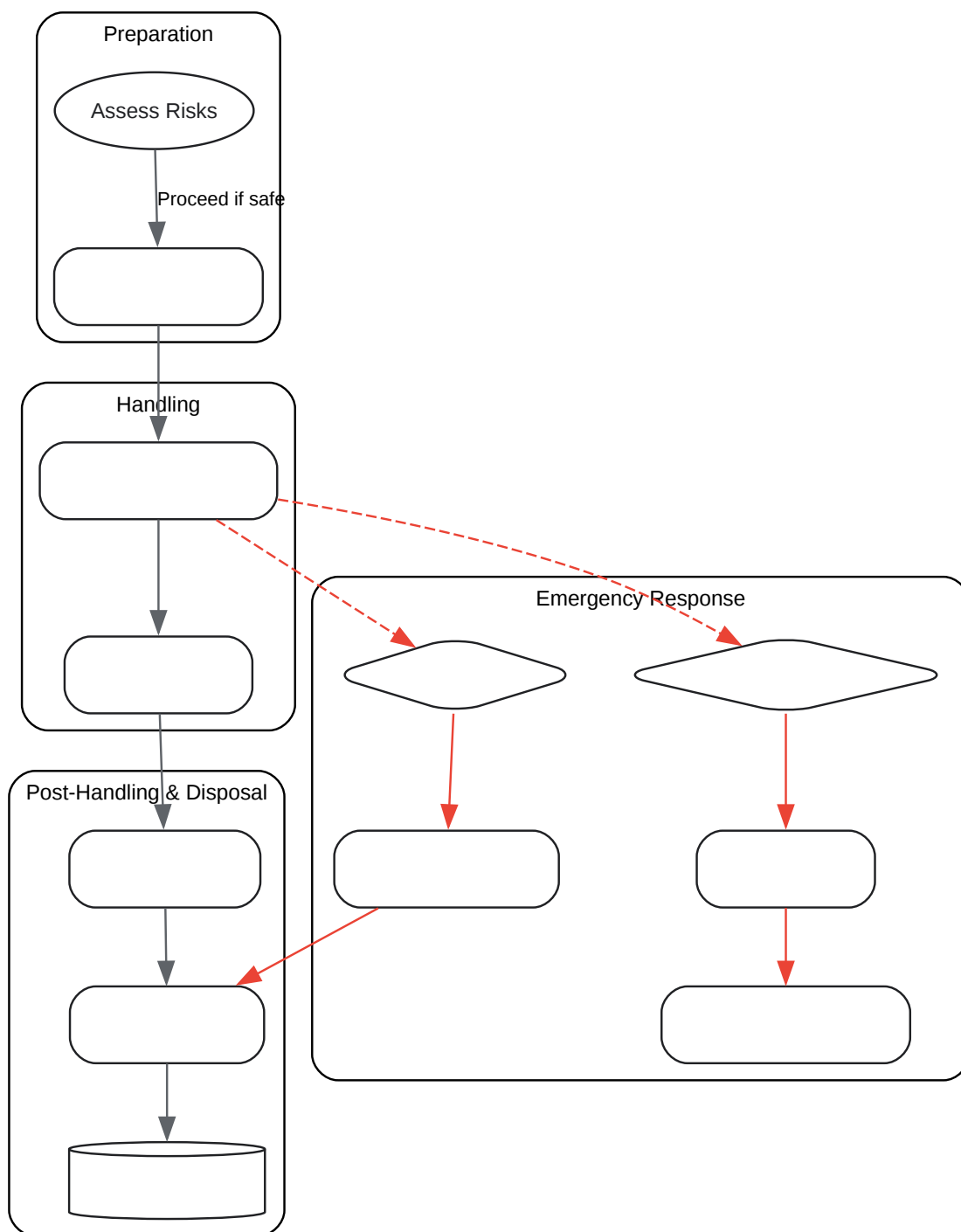
2. Spill Cleanup:

- In case of a spill, wear appropriate PPE.[1]
- Cover the powder spill with a plastic sheet or tarp to minimize the spread of dust.[1]
- Mechanically take up the spilled material and place it in a suitable container for disposal.[1]
- Thoroughly clean the contaminated surface.[1]

3. Final Disposal:

- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **N1,N11-Diethylnorspermine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. biocrick.com [biocrick.com]
- 3. N1,N11-Diethylnorspermine tetrahydrochloride | Tocris Bioscience [tocris.com]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. hartmann.info [hartmann.info]
- 6. Diethylnorspermine HCl | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling N1,N11-Diethylnorspermine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677607#personal-protective-equipment-for-handling-n1-n11-diethylnorspermine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com